

# A Comparative Guide to Uncertainty Analysis in Vibration Measurements: Featuring the CTC AC915

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## Compound of Interest

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For researchers, scientists, and drug development professionals, precise and reliable vibration measurements are paramount. This guide provides a comprehensive comparison of the CTC **AC915** industrial accelerometer with viable alternatives, focusing on the critical aspect of measurement uncertainty. Understanding and quantifying uncertainty is essential for ensuring the validity and comparability of experimental results.

This document outlines the key performance specifications of the CTC **AC915** and compares them to other leading industrial accelerometers. It further details a comprehensive experimental protocol for conducting an uncertainty analysis of vibration measurements, adhering to international standards.

## Performance Comparison of Industrial Accelerometers

The selection of an appropriate accelerometer is a critical first step in any vibration measurement task. The following table summarizes the key specifications of the CTC **AC915** and three comparable industrial piezoelectric accelerometers. These alternatives were selected based on their similar sensitivity and application range.

Feature	CTC AC915 352C33	PCB Piezotronics 352C33	Dytran 3055B	Meggitt 7251A
Sensitivity	100 mV/g	100 mV/g	100 mV/g	10 mV/g (also available in 100 mV/g)
Frequency Response (±3dB)	30 to 900,000 CPM (0.5 to 15,000 Hz)[1]	0.5 to 10,000 Hz[2]	1 to 10,000 Hz[3]	Not explicitly stated in available data
Measurement Range	±50 g peak[1]	±50 g peak[2]	±50 g's[4]	±500 g
Temperature Range	-40 to 250°F (-40 to 121°C)[1]	Not explicitly stated in available data	-60 to +250°F[4]	Not explicitly stated in available data
Sensing Element	PZT Ceramic[1]	Ceramic[2]	Ceramic, Shear[4]	Not explicitly stated in available data
Housing Material	316L Stainless Steel[1]	Not explicitly stated in available data	Titanium[4]	Not explicitly stated in available data
Key Features	Intrinsically Safe (CSA/ATEX Approved)[5][6]	High sensitivity[2]	Hermetically sealed, case isolated[4]	Isotron (IEPE)[7]

Note: Direct comparative experimental data on the uncertainty performance of these specific models is not readily available in the public domain. The following sections provide a framework for conducting such an analysis.

## Experimental Protocol for Uncertainty Analysis

To objectively compare the performance of accelerometers and determine the uncertainty of their measurements, a structured experimental approach is necessary. The following protocol is based on the principles outlined in the ISO 16063-21 standard for the calibration of vibration

transducers by the comparison method and the "Guide to the Expression of Uncertainty in Measurement" (GUM).[\[2\]](#)[\[7\]](#)[\[8\]](#)

## Objective

To determine and compare the expanded uncertainty of vibration measurements performed with the CTC **AC915** and alternative accelerometers under controlled laboratory conditions.

## Equipment

- Vibration Exciter (Shaker): Capable of producing sinusoidal vibrations at controlled frequencies and amplitudes.
- Reference Accelerometer: A calibrated accelerometer with a known, low uncertainty, traceable to a national metrology institute.
- Sensor(s) Under Test (SUT): CTC **AC915** and alternative accelerometers.
- Signal Conditioning and Data Acquisition System: To amplify and digitize the signals from the reference accelerometer and the SUT.
- Environmental Chamber: To control temperature and humidity.
- Mounting Equipment: Appropriate studs, adhesives, and torque wrenches for mounting the accelerometers.

## Methodology

This protocol follows a back-to-back calibration method as described in ISO 16063-21.[\[2\]](#)

### 3.1. Mounting:

- Mount the reference accelerometer and the SUT rigidly to the vibration exciter. Ensure that the mounting surfaces are clean and flat.
- Apply the manufacturer-specified mounting torque to ensure optimal coupling.

### 3.2. Environmental Control:

- Conduct the experiment in a controlled environment with stable temperature and humidity. Record these conditions.

### 3.3. Data Acquisition:

- Connect the reference accelerometer and the SUT to the signal conditioning and data acquisition system.
- Set the vibration exciter to a specific frequency and amplitude.
- Simultaneously record the output signals from both the reference accelerometer and the SUT.
- Repeat the measurement at multiple frequency and amplitude points across the operational range of the SUTs.
- For each measurement point, perform multiple repeated measurements to assess Type A uncertainties.

### 3.4. Data Analysis and Uncertainty Budget Calculation:

The uncertainty analysis will be conducted in accordance with the GUM.[\[7\]](#) An uncertainty budget will be created to identify and quantify all significant sources of uncertainty.

Key sources of uncertainty to consider include:[\[9\]](#)

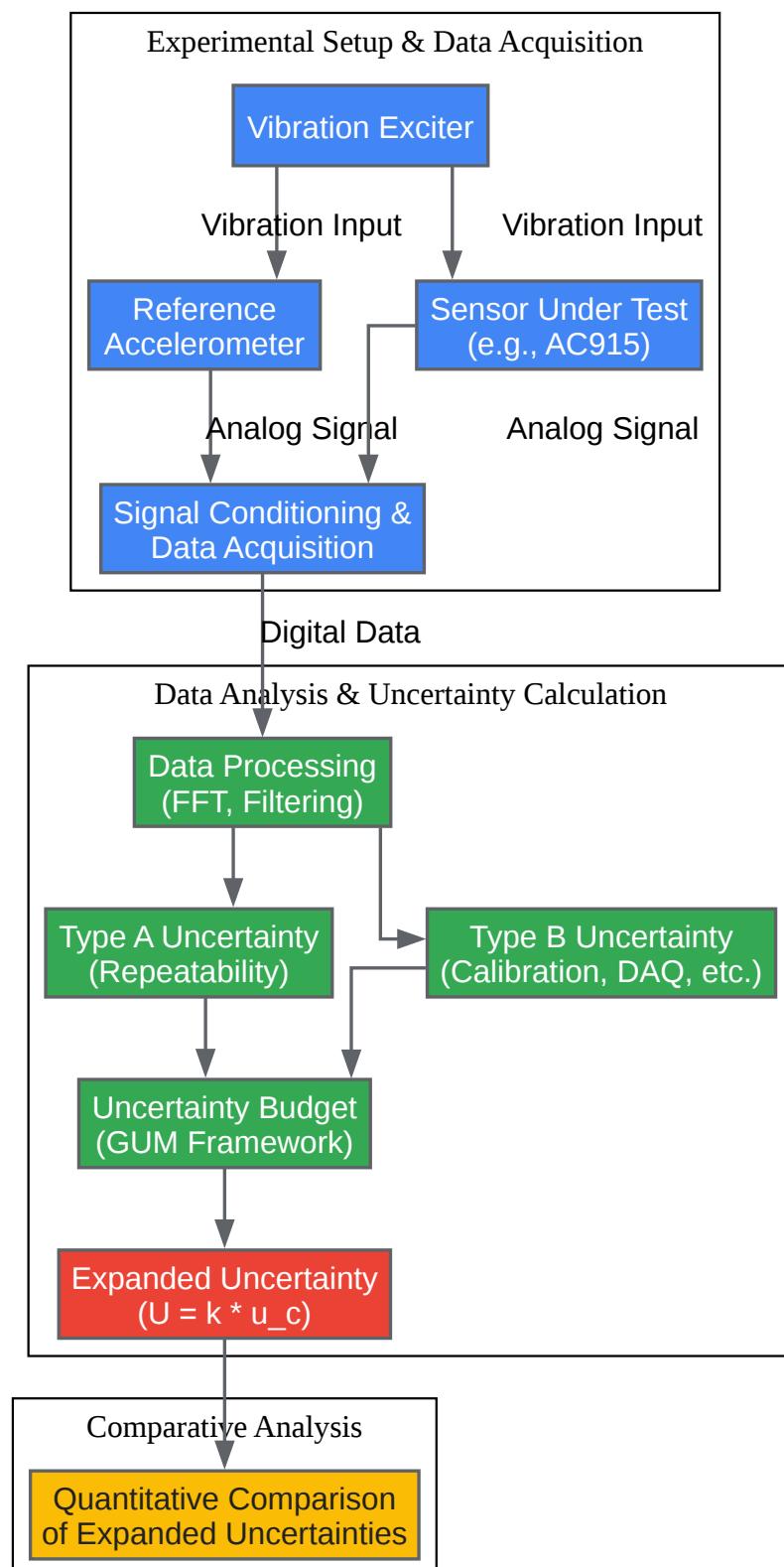
- Type A Uncertainties (evaluated by statistical methods):
  - Repeatability of the SUT output voltage.
  - Repeatability of the reference accelerometer output voltage.
- Type B Uncertainties (evaluated by other means):
  - Uncertainty of the reference accelerometer calibration (from its calibration certificate).
  - Uncertainty of the data acquisition system (linearity, resolution, noise).

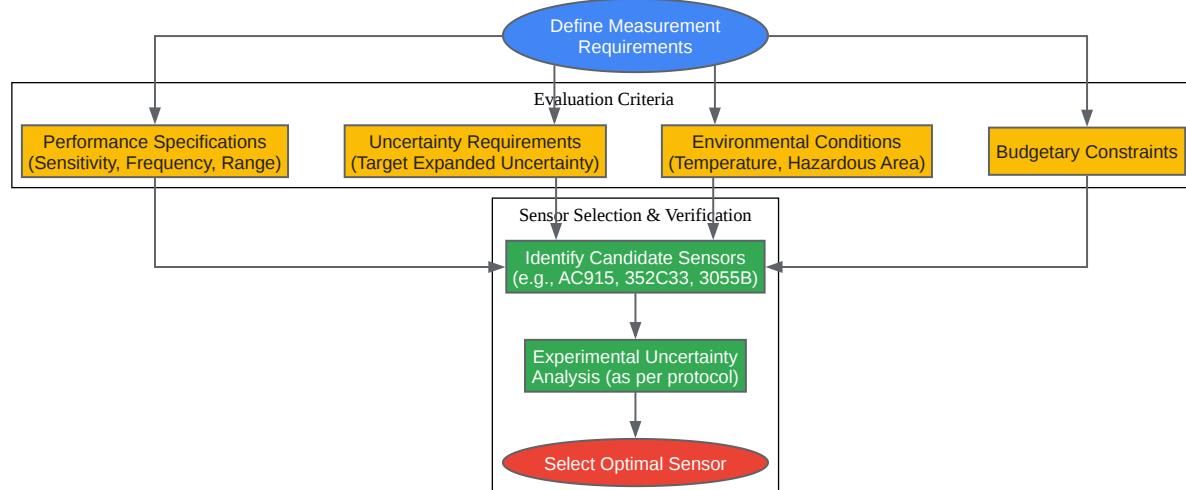
- Environmental factors (temperature and humidity effects on the sensors and electronics).
- Mounting effects.
- Transverse sensitivity of the accelerometers.

The combined standard uncertainty ( $u_c$ ) is calculated by taking the root sum of squares of all individual standard uncertainties. The expanded uncertainty ( $U$ ) is then determined by multiplying the combined standard uncertainty by a coverage factor ( $k$ ), typically  $k=2$  for a confidence level of approximately 95%.[\[10\]](#)

## Visualizing the Uncertainty Analysis Workflow

The following diagram illustrates the logical flow of the experimental and analytical process for determining the uncertainty of vibration measurements.





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